

Application Notes and Protocols for In Vivo Delivery of STING Agonist-1

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Compound of Interest

Compound Name: *STING agonist-1*

CAS No.: 702662-50-8

Cat. No.: B15612254

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Audience: Researchers, scientists, and drug development professionals.

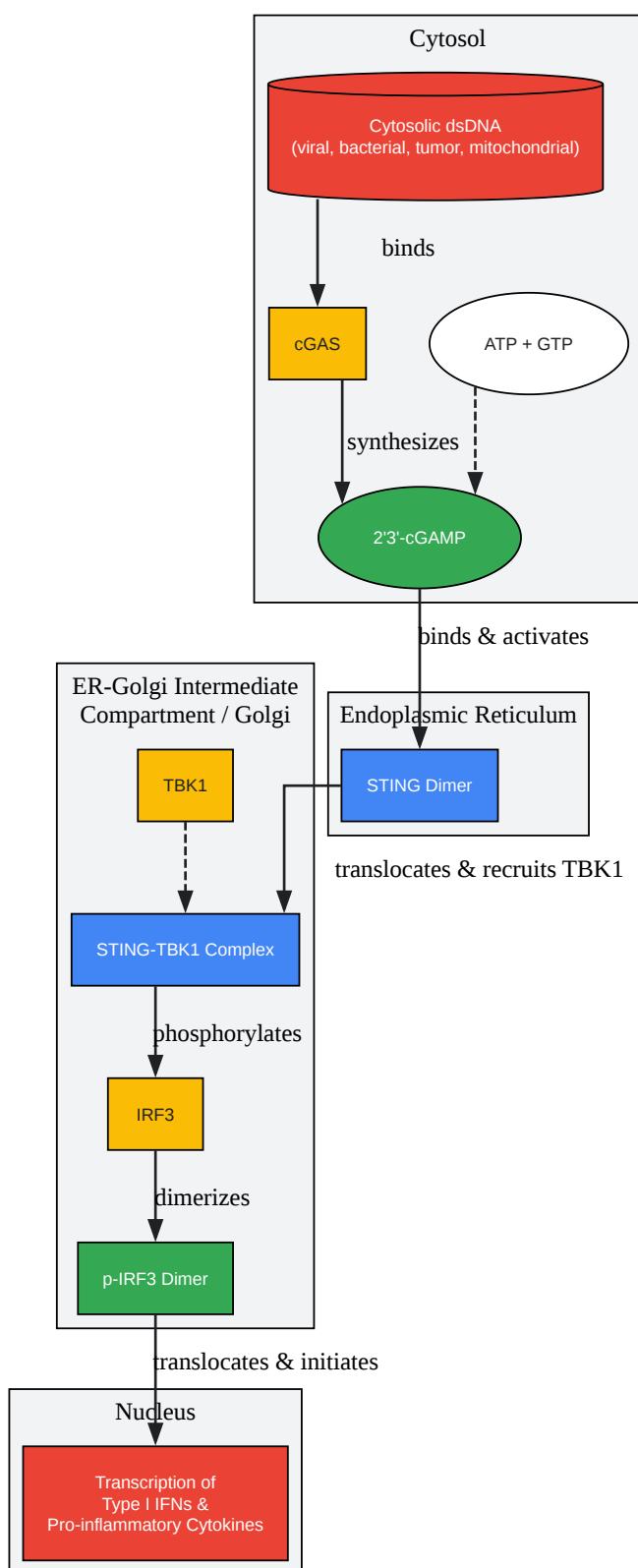
Introduction

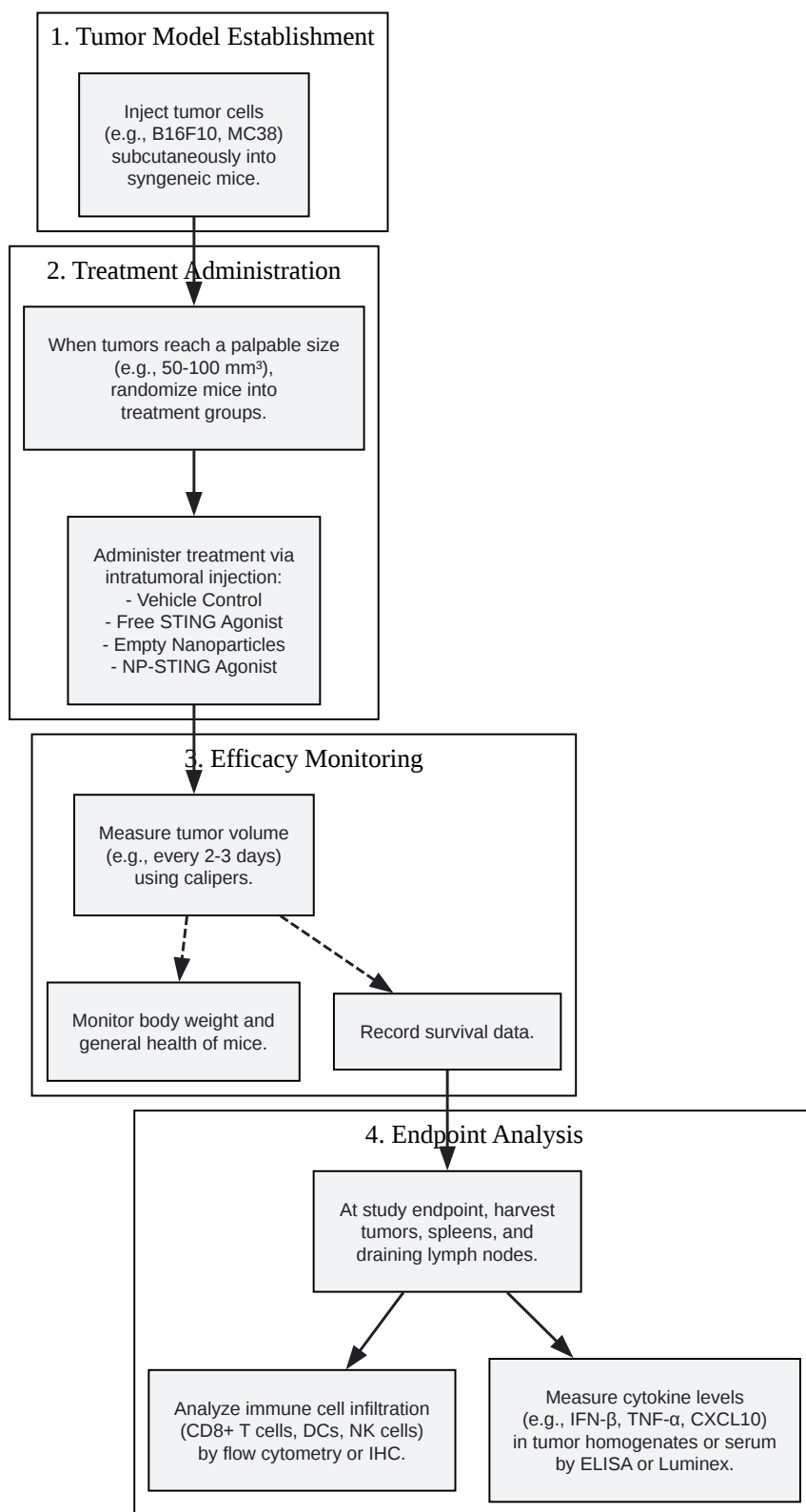
The Stimulator of Interferon Genes (STING) pathway is a critical component of the innate immune system that, when activated, can drive potent anti-tumor immune responses. Agonists of STING, such as cGAMP and other cyclic dinucleotides (CDNs), have shown significant promise in preclinical cancer models. However, their clinical translation has been hampered by challenges including poor stability, low cellular permeability, and rapid systemic clearance, often necessitating high doses that can lead to systemic toxicity.^{[1][2][3]} To overcome these hurdles, various in vivo delivery strategies are being developed to enhance the therapeutic window of STING agonists by improving their delivery to the tumor microenvironment (TME) and into the cytosol of target immune cells.^{[1][2][3]}

These application notes provide an overview of current **STING agonist-1** delivery methods for in vivo studies, with a focus on nanoparticle-based systems, liposomes, hydrogels, and antibody-drug conjugates. Detailed protocols for representative experimental workflows are also provided to guide researchers in the application of these delivery strategies.

STING Signaling Pathway

Activation of the STING pathway is initiated by the recognition of cytosolic double-stranded DNA (dsDNA) by cyclic GMP-AMP synthase (cGAS).^[4] Upon binding to dsDNA, cGAS synthesizes the second messenger cyclic GMP-AMP (cGAMP), which in turn binds to and activates STING, a protein located on the endoplasmic reticulum (ER).^{[4][5]} This binding event triggers the translocation of STING from the ER to the Golgi apparatus.^{[4][5]} In the Golgi, STING recruits and activates TANK-binding kinase 1 (TBK1), which then phosphorylates interferon regulatory factor 3 (IRF3).^{[4][6]} Phosphorylated IRF3 dimerizes and translocates to the nucleus to induce the transcription of type I interferons (IFN-I) and other pro-inflammatory cytokines.^{[4][6]} This cascade ultimately leads to the maturation of dendritic cells (DCs), enhanced antigen presentation, and the activation of tumor-specific T cells, transforming an immunologically "cold" tumor into a "hot" one.^{[1][7]}





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